

A Technical Guide to the Physical Properties of Niobium Pentaethoxide

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Compound of Interest

Compound Name: *Niobium ethoxide*

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Niobium(V) ethoxide, also known as niobium pentaethoxide, is a metalorganic compound with significant applications in materials science, catalysis, and electronics.[1][2] Its utility as a precursor, particularly in the sol-gel synthesis of niobium oxides and for creating thin films via chemical vapor deposition (CVD) and atomic layer deposition (ALD), is rooted in its distinct physical properties.[3] This guide provides an in-depth overview of these core physical characteristics, experimental methodologies for their determination, and a logical framework for understanding their interrelationships.

Core Physical and Chemical Properties

Niobium pentaethoxide is a colorless to yellow, moisture-sensitive liquid at room temperature.[1][4][5] It is known to dimerize in solution, forming $\text{Nb}_2(\text{OC}_2\text{H}_5)_{10}$ molecules, where each niobium center is octahedrally coordinated with ethoxide ligands.[4] This dimeric structure, more comprehensively represented as $[(\text{EtO})_4\text{Nb}(\mu\text{-OEt})_2]_2$, features two niobium atoms sharing a common edge through two bridging ethoxide ligands.[4] The compound is miscible with some organic solvents but readily hydrolyzes in the presence of water to form niobium oxides.[4]

Data Presentation: Physical Properties of Niobium Pentaethoxide

The following table summarizes the key quantitative physical properties of Niobium(V) ethoxide.

Property	Value
Chemical Formula	C ₁₀ H ₂₅ NbO ₅ (monomer) / Nb ₂ (OC ₂ H ₅) ₁₀ (dimer)
Molecular Weight	318.21 g/mol (monomer)
Appearance	Colorless to yellow/gold liquid
Melting Point	5-6 °C (41-43 °F; 278-279 K)
Boiling Point	142 °C at 0.1 mmHg
Density	1.268 g/mL at 25 °C
Refractive Index	n _{20/D} 1.516
Flash Point	36 °C (96.8 °F) - closed cup
Decomposition Temp.	Begins above 325-350 °C

[Citations: 1, 2, 3, 8, 11, 19]

Experimental Protocols

Due to the air- and moisture-sensitive nature of niobium pentaethoxide, its physical properties must be determined using specialized techniques that prevent exposure to the atmosphere.^[2]^[6]

General Protocol for Handling

All manipulations should be performed under an inert atmosphere (e.g., dry nitrogen or argon) using standard Schlenk line or glovebox techniques.^[7]^[8] Solvents must be rigorously dried, and glassware should be oven- or flame-dried before use. Air-sensitive liquids like niobium pentaethoxide are typically transferred using gas-tight syringes or cannulas.^[6]^[7]

Determination of Melting Point

The melting point of niobium pentaethoxide can be determined using the capillary method with a modern melting point apparatus.

- **Sample Preparation:** Under an inert atmosphere, a small amount of liquid niobium pentaethoxide is introduced into a glass capillary tube. The tube is then flame-sealed to prevent hydrolysis from atmospheric moisture during the measurement.^[9]
- **Measurement:** The sealed capillary is placed into the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate (e.g., 1-2 °C/min). The temperature range is recorded from the point at which the first droplet of liquid appears to when the entire solid has melted into a clear liquid.^[10]

Determination of Boiling Point Under Vacuum

The boiling point is measured under reduced pressure to prevent decomposition, which occurs at higher temperatures.^[3]

- **Apparatus Setup:** A vacuum distillation apparatus is assembled and connected to a vacuum pump and a manometer to measure the pressure.^[11]
- **Measurement:** A sample of niobium pentaethoxide is placed in the distillation flask. The system is evacuated to a stable, low pressure (e.g., 0.1 mmHg).
- **Heating:** The flask is heated slowly. The temperature of the vapor and the corresponding pressure are recorded when the liquid boils and condensate is observed.^[12] The Clausius-Clapeyron equation can be used to correlate boiling points at different pressures.^[13]

Determination of Density

The density of liquid niobium pentaethoxide is typically measured using a pycnometer or a digital density meter.

- **Pycnometer Method (ASTM D1475):**
 - Under an inert atmosphere, a pycnometer (a glass flask with a precise, known volume) is weighed empty.^{[14][15]}
 - It is then filled with niobium pentaethoxide, taking care to avoid gas bubbles.

- The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
- The filled pycnometer is weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[14]
- Oscillating U-tube Method (ASTM D4052):
 - A digital density meter is used, which measures the change in the oscillation frequency of a U-shaped tube when filled with the sample.[16][17]
 - The sample is injected into the instrument's measurement cell under an inert atmosphere. The instrument automatically calculates and displays the density at the measurement temperature.[16]

Determination of Refractive Index

The refractive index is measured using a refractometer, ensuring the sample is protected from air.

- Apparatus: A digital Abbe refractometer is commonly used.
- Measurement: A few drops of niobium pentaethoxide are placed on the clean, dry prism of the refractometer. The measurement must be done quickly to minimize atmospheric exposure, or by using a flow cell under an inert atmosphere.
- Reading: The refractive index is read directly from the instrument's scale or digital display at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm). [18]

Key Application Protocol: Sol-Gel Synthesis of Niobium Pentoxide (Nb₂O₅)

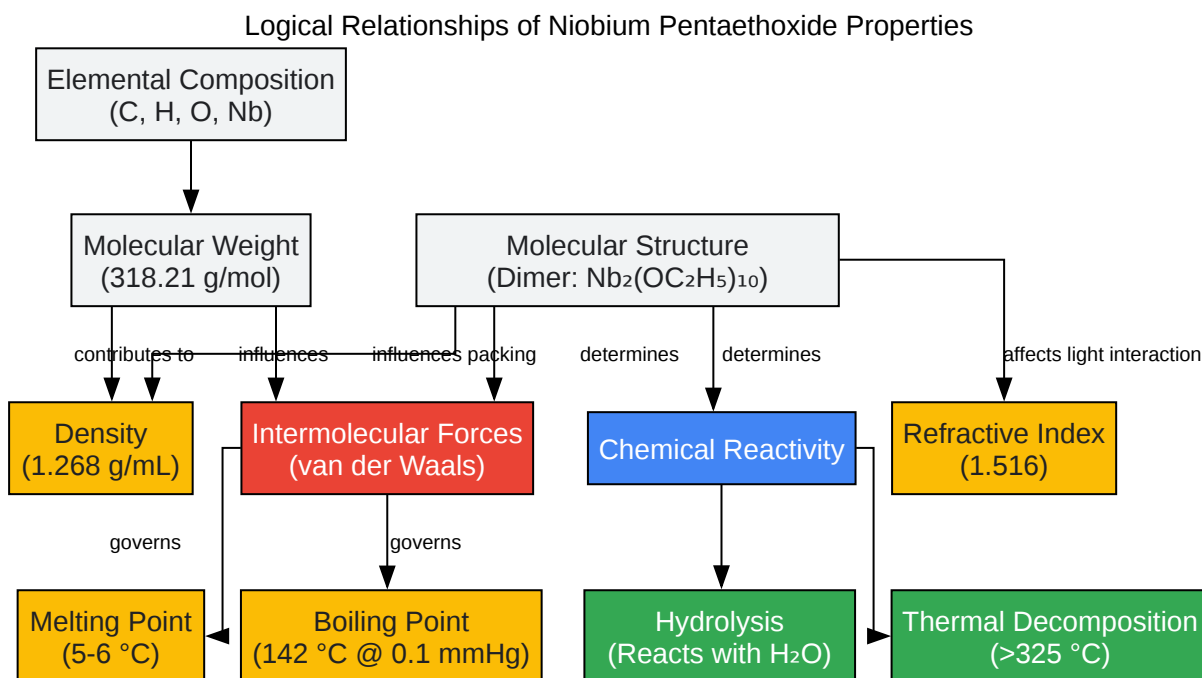
Niobium pentaethoxide is a primary precursor for synthesizing niobium pentoxide nanoparticles via the sol-gel method.[19][20][21]

- Precursor Solution: Niobium(V) ethoxide is dissolved in a dry solvent, such as absolute ethanol, under vigorous stirring and an inert atmosphere.[5][20]

- **Hydrolysis:** A hydrolyzing agent, typically a mixture of water and ethanol, or an ammonia solution, is added dropwise to the precursor solution.^{[5][20]} This initiates the hydrolysis and condensation reactions, leading to the formation of a colloidal suspension (sol).
- **Gelation:** With continued stirring, the sol gradually transforms into a semi-rigid, three-dimensional network, known as a gel.
- **Aging and Drying:** The gel is aged for a period to strengthen the network and then dried at a moderate temperature (e.g., 60-160 °C) to remove the solvent and byproducts, resulting in an amorphous powder (xerogel).^[20]
- **Calcination:** The dried powder is heat-treated (calcined) at elevated temperatures (e.g., 500-750 °C) to remove residual organic matter and induce crystallization, yielding the final niobium pentoxide (Nb_2O_5) nanomaterial.^{[5][21]}

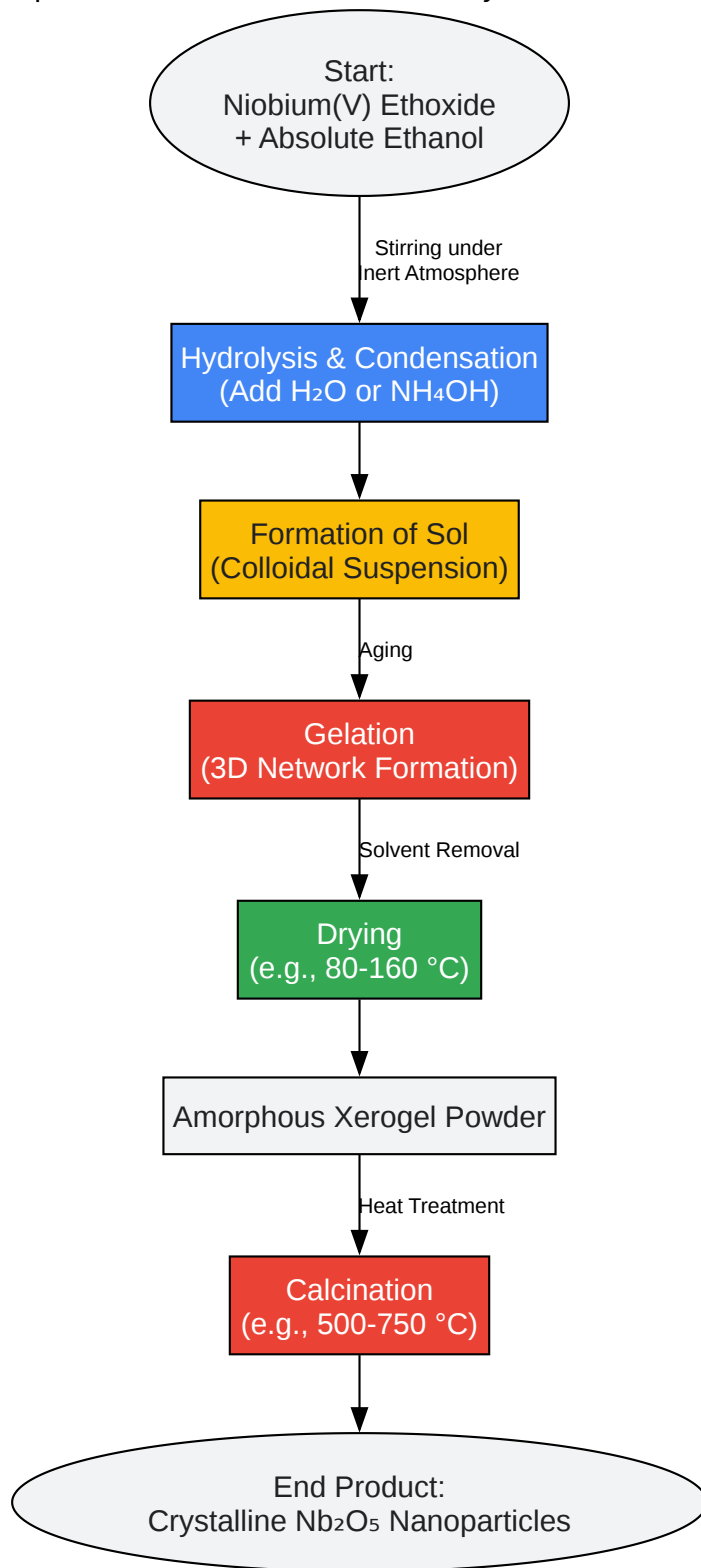
Visualization of Property Relationships

The physical properties of niobium pentaethoxide are logically interconnected, stemming from its underlying molecular structure and composition.



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Caption: Interrelation of Niobium Pentaethoxide's molecular and physical properties.

Experimental Workflow for Sol-Gel Synthesis of Nb_2O_5 [Click to download full resolution via product page](#)Caption: Workflow for synthesizing Nb_2O_5 nanoparticles from Niobium Pentaethoxide.

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